

# comparison of sulfonyl azides in organic synthesis

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## Compound Focus: Methanesulfonyl azide

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## Synthesis and Comparison of Sulfonyl Azides

The table below summarizes the core characteristics and experimental outcomes for different sulfonyl azide reagents and their applications.

Reagent / Method	Key Feature	Reaction & Role	Typical Yield/Performance	Primary Application
Imidazolium Reagent 2 [1]	Stable, crystalline sulfonyl azide transfer agent	Transfers sulfonyl azide group to secondary amines to form sulfamoyl azides	High yields (e.g., 84-99% for sulfamoyl azides 3a-j); stable when stored at 0–4 °C for ≥3 months	Synthesis of sulfamoyl azides and subsequent 1,2,3-triazoles for carbene generation

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<b>Sulfonyl Azides from Sulfonyl Fluorides</b> [2]	Operationally simple; uses stable sulfonyl fluorides	Lewis base (DBU) activation with TMSN <sub>3</sub> converts sulfonyl fluorides to sulfonyl azides	High efficiency (72–99%); effective for diazo-transfer reactions (50-90% yield)	General synthesis of sulfonyl azides; diazo-transfer reactions to amines and 1,3-diones
<b>Diverse Sulfonyl Azides in DNA Synthesis</b> [3]	Air/moisture stable; replaces special phosphoramidites	Reacts with phosphite triester during DNA synthesis to form sulfonylphosphoramidates	Compatible with standard automated synthesis; introduces amines, azides, alkynes, dyes, etc.	Functionalizing oligonucleotides with chemical handles and functional groups (e.g., dyes, ligands)
<b>Azide-based Fluorescent Probes (SF series)</b> [4]	Probes detect H <sub>2</sub> S via azide reduction to aniline	H <sub>2</sub> S reduces aryl azide, causing fluorescence turn-on	SF4: 40-fold fluorescence increase, detection limit 125 nM; highly selective for H <sub>2</sub> S over other ROS/RSS	Molecular imaging of endogenous H <sub>2</sub> S in live cells (e.g., in VEGF signaling pathways)

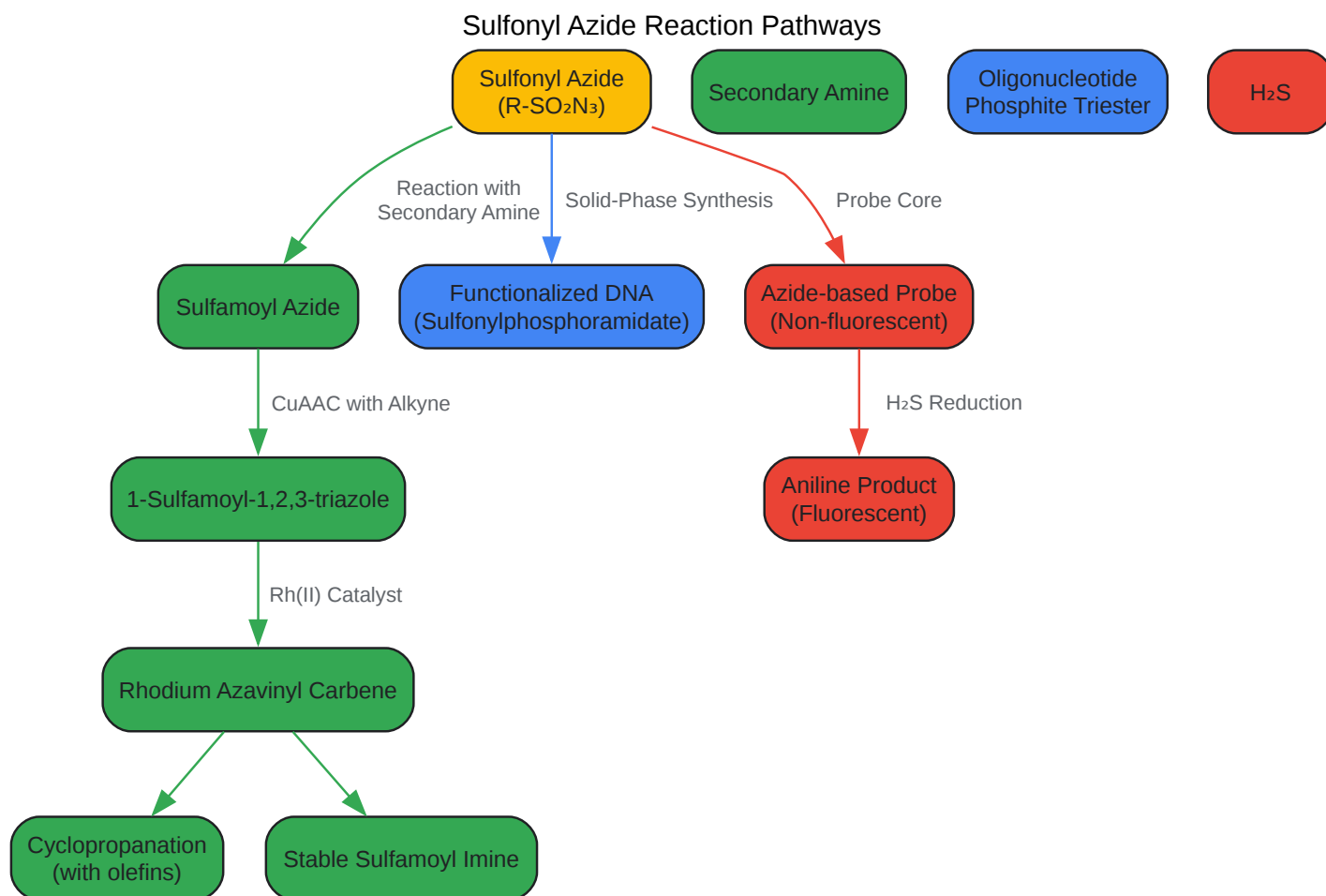
## Key Experimental Protocols

- **Synthesis of Sulfamoyl Azides using Imidazolium Reagent** [1]
  - **Procedure:** A solution of the imidazolium salt **2** (1.0 equivalent) in a polar aprotic solvent like acetonitrile (0.1 M concentration) is cooled to 0 °C. The secondary amine is added neat to the stirred solution. The reaction proceeds smoothly at this low temperature without any exogenous base.
  - **Work-up and Purification:** The crude sulfamoyl azide product can be isolated in high purity by simple filtration through a short plug of silica gel, which effectively separates the product from the reaction side products based on polarity differences.

- **Functionalization of Oligonucleotides using Sulfonyl Azides** [3]
  - **Procedure:** During automated solid-phase oligonucleotide synthesis, the standard iodine/pyridine oxidation step is replaced by a solution of the sulfonyl azide (0.15 M in acetonitrile). This solution reacts with the phosphite triester intermediate, forming a stable sulfonylphosphoramidate linkage. A subsequent standard iodine oxidation is performed immediately to oxidize any unreacted phosphites and avoid side reactions.
  - **Application:** This method allows for the site-specific incorporation of chemical handles (like amines, azides, alkynes, and thiols) and functional moieties (such as dyes and steroids) into DNA strands.
- **Detection of H<sub>2</sub>S using Sulfidefluor (SF) Probes** [4]
  - **Procedure:** The cell-permeable probe (e.g., SF7-AM) is introduced to live cells (e.g., Human Umbilical Vein Endothelial Cells, HUVECs). After a suitable incubation period, the cells are stimulated (e.g., with VEGF). The subsequent fluorescence turn-on, resulting from the H<sub>2</sub>S-mediated reduction of the probe's azides to anilines, is monitored in real-time using fluorescence microscopy.
  - **Validation:** The specificity of the signal for H<sub>2</sub>S can be confirmed using inhibitors of H<sub>2</sub>S-producing enzymes (e.g., CSE) or upstream signaling components (e.g., VEGFR2, NADPH oxidase).

## Reaction Pathways and Workflows

The following diagram illustrates the versatile reaction pathways of sulfonyl azides, highlighting their role in generating key intermediates for synthesis and bioconjugation.



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## Application Notes and Key Differences

The choice of sulfonyl azide reagent and method depends heavily on the synthetic goal.

- **Sulfamoyl Azides vs. Sulfonyl Azides in Click Chemistry:** Sulfamoyl azides (from imidazolium reagents) are excellent for generating **1-sulfamoyl-1,2,3-triazoles**, which are stable precursors to rhodium azavinyl carbenes [1]. These carbenes can undergo asymmetric cyclopropanation or form stable sulfamoyl imines, offering advantages in synthetic organic chemistry. In contrast, classical sulfonyl azides produce sulfonyl triazoles, which can be less stable.

- **Stability and Handling:** The imidazolium reagent **2** and sulfonyl fluorides represent significant safety and practicality improvements [1] [2]. Reagent **2** is a stable solid, while sulfonyl fluorides are more stable and safer alternatives to traditional, often explosive, sulfonyl chlorides and chlorosulfonyl azides.
- **Functional Scope:** For **bioconjugation and DNA labeling**, the use of diverse, stable sulfonyl azides is a simple and inexpensive alternative to sensitive custom phosphoramidites [3]. For **molecular imaging**, the key is designing sulfonyl azide-based probes (like the SF series) with high sensitivity, selectivity, and cell-trappability for detecting specific small molecules like H<sub>2</sub>S [4].

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## References

1. Synthesis and Reactivity of Sulfonyl Azides and 1- ... [pmc.ncbi.nlm.nih.gov]
2. of Synthesis via Lewis Base Activation of Sulfonyl ... Azides Sulfonyl [organic-chemistry.org]
3. Conjugation of chemical handles and functional moieties to DNA during... [pmc.ncbi.nlm.nih.gov]
4. Cell-trappable fluorescent probes for endogenous ... [pmc.ncbi.nlm.nih.gov]

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